

Half-life and decay constant of Lanthanum-140

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lanthanum-140

Cat. No.: B1220453

[Get Quote](#)

An In-depth Technical Guide to the Half-life and Decay Constant of **Lanthanum-140**

This technical guide provides a comprehensive overview of the nuclear properties of **Lanthanum-140** (^{140}La), with a specific focus on its half-life and decay constant. The information is intended for researchers, scientists, and professionals in drug development who may utilize this radioisotope in their work.

Core Properties of Lanthanum-140

Lanthanum-140 is a radioactive isotope of the element lanthanum, characterized by its specific nuclear decay properties. It is a significant radionuclide, in part because it is the daughter product of Barium-140 (^{140}Ba).^[1] The key nuclear properties of **Lanthanum-140** are summarized in the table below.

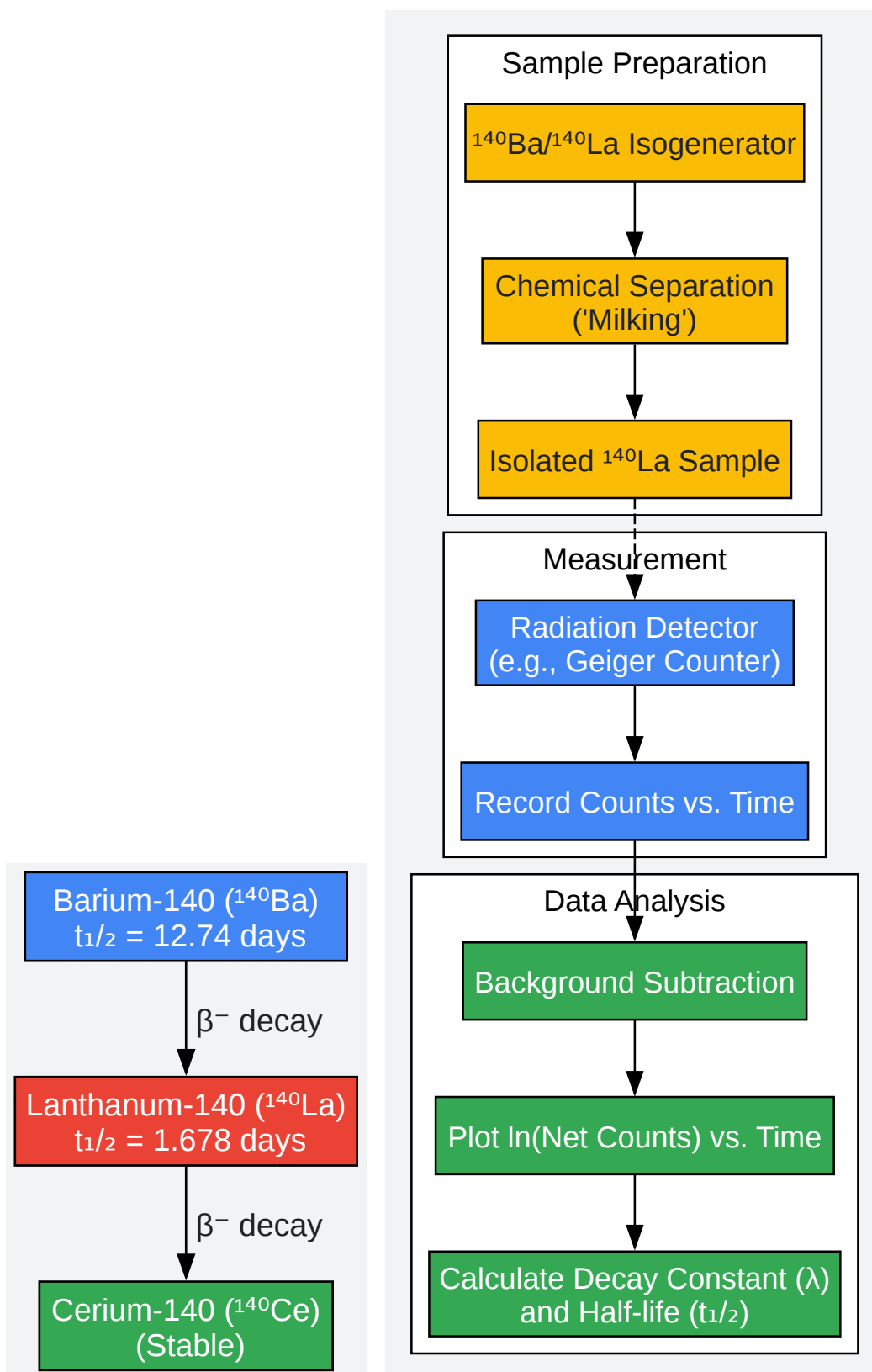
Property	Value	Unit
Half-life ($t_{1/2}$)	1.67858(21)	days
	40.289(4)	hours
	1.45029312×10^5	seconds
Decay Constant (λ)	$4.779359227463 \times 10^{-6}$	s^{-1}
Decay Mode	β^- (Beta minus)	-
Parent Isotope	^{140}Ba	-
Daughter Isotope	^{140}Ce (stable)	-
Decay Energy (Q)	3.7602(17)	MeV
Nuclear Spin and Parity	3^-	-

Data sourced from multiple consistent scientific databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Decay Scheme of Lanthanum-140

Lanthanum-140 undergoes 100% beta-minus (β^-) decay to the stable isotope Cerium-140 (^{140}Ce).[\[1\]](#)[\[3\]](#) This decay process involves the transformation of a neutron within the nucleus into a proton, accompanied by the emission of an electron (beta particle) and an antineutrino. This transformation increases the atomic number by one (from 57 to 58) while keeping the mass number constant at 140. The decay of ^{140}La primarily populates excited states of ^{140}Ce , which then de-excite by emitting gamma rays.[\[5\]](#)[\[6\]](#)

The formation of **Lanthanum-140** is also a key aspect of its radiochemistry. It is the direct decay product of Barium-140, which has a longer half-life of approximately 12.74 days.[\[1\]](#)[\[7\]](#) This parent-daughter relationship is important for applications where a continuous supply of ^{140}La is needed, as it can be "milked" from a ^{140}Ba source.[\[1\]](#)



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Lanthanum-140 (13981-28-7) for sale [vulcanchem.com]
- 2. Isotopes of lanthanum - Wikipedia [en.wikipedia.org]
- 3. Lanthanum-140 - isotopic data and properties [chemlin.org]
- 4. atom.kaeri.re.kr [atom.kaeri.re.kr]
- 5. researchgate.net [researchgate.net]
- 6. lnhb.fr [lnhb.fr]
- 7. iem-inc.com [iem-inc.com]
- To cite this document: BenchChem. [Half-life and decay constant of Lanthanum-140]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1220453#half-life-and-decay-constant-of-lanthanum-140>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com